

Essential Safety and Operational Guide for Handling Fmoc-L-beta-homoisoleucine

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Compound of Interest

Compound Name: **Fmoc-L-beta-homoisoleucine**

Cat. No.: **B557453**

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This guide provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals handling **Fmoc-L-beta-homoisoleucine**. It includes detailed operational and disposal plans to ensure safe laboratory practices.

Physicochemical Properties

Fmoc-L-beta-homoisoleucine is a synthetic amino acid derivative commonly used in peptide synthesis.^{[1][2]} It typically appears as a white to off-white powder.^{[1][2]}

Property	Value	Source
Molecular Formula	C22H25NO4	[2][3]
Molecular Weight	367.44 g/mol	[3][4]
Melting Point	98-100 °C or 130 - 132 °C (dec.)	[1][2]
Storage Temperature	0 - 8 °C or -20 °C	[1][2][5]
Appearance	White to off-white powder	[1][2]

Personal Protective Equipment (PPE)

When handling **Fmoc-L-beta-homoisoleucine**, appropriate personal protective equipment is crucial to minimize exposure and ensure personal safety. The following PPE is recommended:

- Eye and Face Protection: Use safety glasses with side-shields or chemical goggles that are tested and approved under government standards such as NIOSH (US) or EN 166 (EU).[6]
- Hand Protection: Handle with compatible chemical-resistant gloves.[6] Gloves must be inspected before use. Use proper glove removal technique to avoid skin contact with the product. Dispose of contaminated gloves after use in accordance with applicable laws and good laboratory practices. Wash and dry hands thoroughly after handling.[6]
- Body Protection: Wear a laboratory coat to prevent skin contact.
- Respiratory Protection: For operations where dust may be generated, use a NIOSH-approved respirator with a dust filter. Ensure appropriate exhaust ventilation at places where dust is formed.[3]

Operational Plan: Step-by-Step Handling Procedure

The handling of **Fmoc-L-beta-homoisoleucine** is a critical step in the broader context of solid-phase peptide synthesis (SPPS).[7]

1. Preparation and Weighing:

- Before handling, ensure the work area, typically a fume hood, is clean and free of contaminants.
- Allow the container of **Fmoc-L-beta-homoisoleucine** to reach room temperature before opening to prevent moisture condensation.
- Carefully weigh the required amount of the powder in a clean, dry weighing vessel inside a fume hood to avoid inhalation of any dust.

2. Dissolution:

- Dissolve the weighed **Fmoc-L-beta-homoisoleucine** in a suitable solvent. Common solvents for Fmoc-amino acids in SPPS include N,N-dimethylformamide (DMF) or a mixture of dichloromethane (DCM) and DMF.[8]
- Cap the container immediately after use and store it in a cool, dry place.[3]

3. Coupling Reaction:

- The dissolved **Fmoc-L-beta-homoisoleucine** is then added to the reaction vessel containing the resin-bound peptide chain for the coupling reaction. This process involves the sequential addition of Fmoc-protected amino acids to build the desired peptide.[7]

4. Post-Coupling and Storage:

- After the coupling reaction is complete, wash the resin thoroughly to remove any unreacted reagents.[7]
- Store the resulting peptidyl resin under appropriate conditions for the next step in the synthesis.

Accidental Release Measures

In case of a spill, follow these procedures:

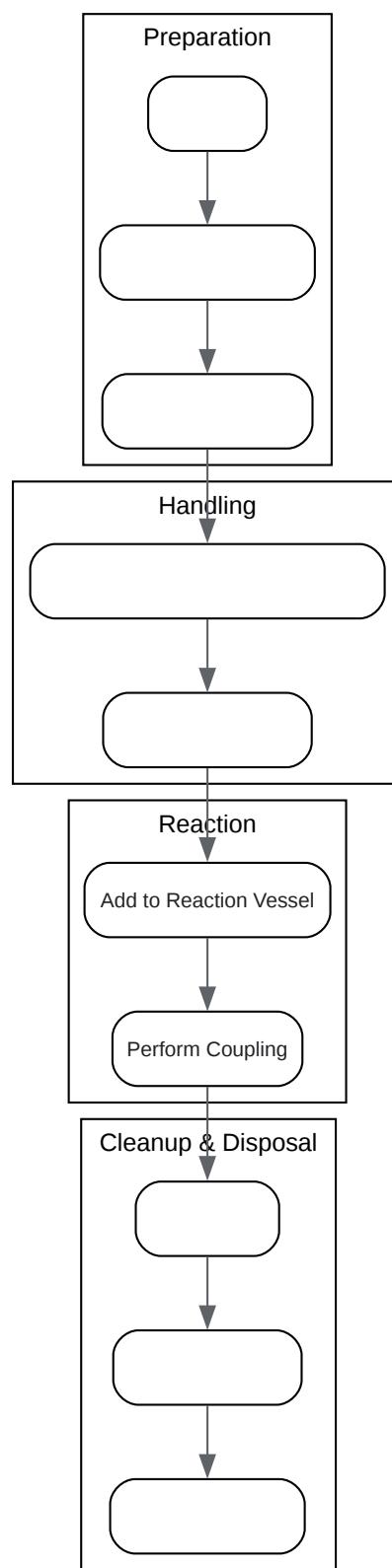
- Personal Precautions: Avoid dust formation and breathing vapors, mist, or gas.[3][6] Ensure adequate ventilation.
- Environmental Precautions: Do not let the product enter drains.[6]
- Containment and Cleaning: Sweep up the spilled solid and shovel it into a suitable, closed container for disposal.[3][6] Avoid generating dust during cleanup.

Disposal Plan

Dispose of **Fmoc-L-beta-homoisoleucine** and any contaminated materials in accordance with local, state, and federal regulations. Offer surplus and non-recyclable solutions to a licensed disposal company.[6] Keep the chemical in suitable, closed containers for disposal.[3]

Experimental Workflow

The following diagram illustrates the general workflow for the safe handling of **Fmoc-L-beta-homoisoleucine** during a standard coupling step in solid-phase peptide synthesis.

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Caption: Workflow for handling **Fmoc-L-beta-homoisoleucine**.

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